

Efficacy of Quizalofop-P in Combination with Other Herbicides: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quizalofop-P

Cat. No.: B1240509

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the efficacy of **Quizalofop-P**, a selective post-emergence herbicide for the control of grass weeds, when used in combination with other herbicides. The following sections detail experimental data, methodologies, and the nature of interactions observed in various tank mixes.

Quantitative Data Summary

The efficacy of **Quizalofop-P** in tank mixtures can be synergistic, additive, or antagonistic depending on the partner herbicide, target weed species, and environmental conditions. The following tables summarize quantitative data from various studies, showcasing the performance of **Quizalofop-P** combinations against different weeds.

Table 1: Interaction of **Quizalofop-P**-ethyl with 2,4-D Choline and Glufosinate for Volunteer Corn Control

Herbicide Treatment	Application Rate (g ai or ae ha ⁻¹)	Volunteer Corn Growth Stage	Control (%) 14 DAT	Control (%) 28 DAT	Interaction Type (14 DAT)
Quizalofop-P-ethyl	46	V3	≥ 88	≥ 95	-
Quizalofop-P-ethyl + 2,4-D choline	46 + 800	V3	33% less than expected	Additive	Antagonistic[1]
Quizalofop-P-ethyl + 2,4-D choline	93 + 1060	V3/V6	Improved by 7-9%	Additive	Reduced Antagonism[1][2]
Quizalofop-P-ethyl + Glufosinate	46 + 880	V3/V6	Additive	Additive	Additive[1][2]
Quizalofop-P-ethyl + 2,4-D choline + Glufosinate	46 + 1060 + 880	V3/V6	13-49% less reduction in density	-	Antagonistic[2]
Quizalofop-P-ethyl + 2,4-D choline + Glufosinate	93 + 1060 + 880	V3/V6	Improved by 6-45%	-	Reduced Antagonism[2]

Table 2: Interaction of **Quizalofop-P**-ethyl with ALS-Inhibiting Herbicides for Weedy Rice and Barnyardgrass Control

Herbicide Treatment	Application Rate (g ai ha ⁻¹)	Weed Species	Control (%) 28 DAT (Observed)	Control (%) 28 DAT (Expected)	Interaction Type
Quizalofop + Penoxsulam	120 + 40	Barnyardgrasses	34-38	97	Antagonistic[3]
Quizalofop + Bispyribac	120 + 34	Barnyardgrasses	34-38	97	Antagonistic[3]
Quizalofop + Penoxsulam	120 + 40	Red Rice, CL-111, CLXL-745	61-67	96-97	Antagonistic[3]
Quizalofop + Bispyribac	120 + 34	Red Rice, CL-111, CLXL-745	61-67	96-97	Antagonistic[3]
Quizalofop + Halosulfuron + Thifensulfuron	-	Barnyardgrasses	89	98	Antagonistic[4]

Table 3: Interaction of **Quizalofop-P**-ethyl with Contact Herbicides for Weedy Rice and Barnyardgrass Control

Herbicide Treatment	Weed Species	Control (%) 14 DAIT (Observed)	Control (%) 14 DAIT (Expected)	Control (%) 28 DAIT (Observed)	Control (%) 28 DAIT (Expected)	Interaction Type
Quizalofop + Propanil	Red Rice, CLXL-745, CL-111	69-71	92-94	69-71	92-94	Antagonistic[5]
Quizalofop + Propanil	Barnyardgrass	16	94	16	94	Antagonistic[5]
Quizalofop + Saflufenacil	Barnyardgrass	Antagonistic	-	Neutral	-	Antagonistic then Neutral[5]
Quizalofop + Bentazon	CLXL-745, CL-111	Antagonistic	-	Neutral	-	Antagonistic then Neutral[5]
Quizalofop + Carfentrazone	Red Rice, Barnyardgrass, etc.	Neutral	-	Neutral	-	Neutral[5]
Quizalofop + Thiobencarb	Red Rice, Barnyardgrass, etc.	Neutral	-	Neutral	-	Neutral[5]

Table 4: Efficacy of **Quizalofop-P-ethyl** Combinations in Soybean

Herbicide Treatment	Application Rate (g ai ha ⁻¹)	Weed Control Efficiency (%)	Soybean Seed Yield (kg ha ⁻¹)
Imazethapyr + Quizalofop-P-ethyl (75% RD)	75 + 37.50	77.75 (40 DAS), 85.79 (60 DAS)	2554[6]
Quizalofop-P-ethyl + Chlorimuron ethyl	50 + 6	92.9	1770[7]
Pendimethalin (PRE) fb Imazethapyr + Imazamox (POST)	-	Comparable to weed-free	Comparable to weed-free[8]
Imazethapyr + Imazamox (POST) fb Quizalofop-P-ethyl (POST)	70 fb 37.5	Comparable to weed-free	Comparable to weed-free[8]

Experimental Protocols

The methodologies for the key experiments cited are summarized below.

General Field Trial Protocol

A generalized workflow for field trials evaluating herbicide efficacy is as follows:



[Click to download full resolution via product page](#)

Figure 1. Generalized workflow for herbicide efficacy field trials.

Methodology for Interaction with 2,4-D and Glufosinate (Adapted from[1][2][9])

- Experimental Design: Field experiments were conducted using a randomized complete block design with multiple replications.
- Treatments: **Quizalofop-P**-ethyl was applied alone and in combination with 2,4-D choline and/or glufosinate at different rates.
- Application: Herbicides were applied post-emergence to volunteer corn at the V3 or V6 growth stages.
- Data Collection: Volunteer corn control was visually rated at 14 and 28 days after treatment (DAT). Density and biomass reduction were also measured.
- Statistical Analysis: Data were subjected to analysis of variance (ANOVA). Colby's method was used to determine the nature of the interaction (antagonistic, additive, or synergistic).[9]

Methodology for Interaction with ALS-Inhibiting Herbicides (Adapted from[3][4])

- Experimental Design: Field studies were conducted to evaluate the interaction of quizalofop with various ALS-inhibiting herbicides.
- Treatments: Quizalofop was tank-mixed with herbicides such as penoxsulam, bispyribac, and halosulfuron.
- Application: Treatments were applied to weedy rice and barnyardgrass at specified growth stages.
- Data Collection: Weed control was visually assessed at 14 and 28 DAT. In some cases, a sequential application of quizalofop was made to evaluate if initial antagonism could be overcome.
- Statistical Analysis: The interaction between herbicides was determined by comparing the observed control with the expected control calculated using Colby's method.

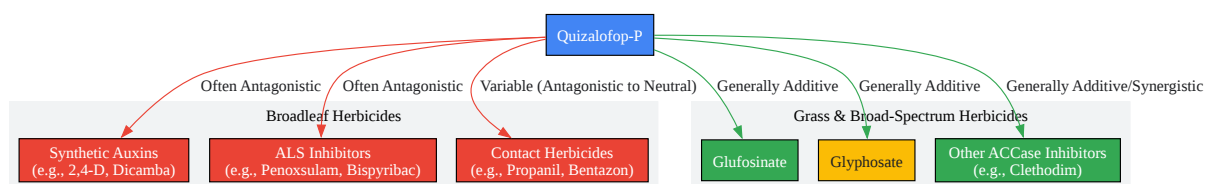
Methodology for Interaction with Contact Herbicides (Adapted from[5])

- Experimental Design: Field experiments were set up to assess the interaction of quizalofop with contact herbicides.

- Treatments: Quizalofop was mixed with propanil, saflufenacil, bentazon, carfentrazone, or thiobencarb.
- Application: The herbicide mixtures were applied to weedy rice and barnyardgrass. A second application of quizalofop alone was applied 28 days after the initial treatment.
- Data Collection: Weed control was evaluated at 14, 28, and 42 days after the initial treatment (DAIT).
- Statistical Analysis: Colby's method was employed to classify the interactions as antagonistic, additive, or synergistic.

Herbicide Interaction Mechanisms

The interaction between **Quizalofop-P** and other herbicides can be complex. Antagonism is frequently observed when graminicides are mixed with broadleaf herbicides.[9] The following diagram illustrates the potential interactions.



[Click to download full resolution via product page](#)

Figure 2. Logical relationships of **Quizalofop-P** with other herbicide groups.

Conclusion

The combination of **Quizalofop-P** with other herbicides can provide broad-spectrum weed control, but the potential for antagonism must be carefully considered. Tank mixtures with synthetic auxin herbicides like 2,4-D and certain ALS inhibitors frequently result in reduced

efficacy on grass weeds.[1][3][4][10][11] Increasing the rate of **Quizalofop-P** can sometimes mitigate this antagonism.[1][2] In contrast, combinations with glufosinate and glyphosate are generally additive.[1][12] For broadleaf weed control in crops like soybeans, tank mixes with herbicides such as imazethapyr or chlorimuron ethyl have shown high efficacy.[6][7] Researchers and professionals should consult specific experimental data and consider the target weed spectrum and crop before implementing any **Quizalofop-P** herbicide combination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Interaction of quizalofop-p-ethyl with 2,4-D choline and/or glufosinate for control of volunteer corn in corn resistant to aryloxyphenoxypropionates | Weed Technology | Cambridge Core [cambridge.org]
- 3. discovery.researcher.life [discovery.researcher.life]
- 4. repository.lsu.edu [repository.lsu.edu]
- 5. Interactions of quizalofop-p-ethyl mixed with contact herbicides in ACCase-resistant rice production | Weed Technology | Cambridge Core [cambridge.org]
- 6. phytojournal.com [phytojournal.com]
- 7. researchgate.net [researchgate.net]
- 8. cdnsciencepub.com [cdnsciencepub.com]
- 9. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 10. Broadleaf Herbicide Effects on Clethodim and Quizalofop-P Efficacy on Volunteer Wheat (Triticum aestivum) | Weed Technology | Cambridge Core [cambridge.org]
- 11. researchgate.net [researchgate.net]
- 12. Efficacy of Glyphosate Plus Bentazon or Quizalofop on Glyphosate-Resistant Canola or Corn | Weed Technology | Cambridge Core [cambridge.org]
- To cite this document: BenchChem. [Efficacy of Quizalofop-P in Combination with Other Herbicides: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1240509#efficacy-of-quizalofop-p-in-combination-with-other-herbicides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com